

# Essential Safety and Logistical Information for Handling **cis-9-Hexadecenol**

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## Compound of Interest

Compound Name: **cis-9-Hexadecenol**

Cat. No.: **B146686**

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For researchers, scientists, and drug development professionals, adherence to strict safety protocols is paramount when handling chemical compounds. This document provides essential, immediate safety and logistical information for the handling of **cis-9-Hexadecenol**, including operational procedures and disposal plans, to ensure a safe laboratory environment.

## Physical and Chemical Properties

Property	Value
CAS Number	10378-01-5
Molecular Formula	C <sub>16</sub> H <sub>32</sub> O
Molecular Weight	240.4 g/mol
Appearance	A liquid
Purity	≥98%
Solubility	DMF: 30 mg/ml, DMSO: 30 mg/ml, Ethanol: 30 mg/ml, Ethanol:PBS (pH 7.2) (1:2): 0.1 mg/ml

Source: Cayman Chemical Safety Data Sheet[1]

## Hazard Identification and Personal Protective Equipment (PPE)

While a specific hazard classification for **cis-9-Hexadecenol** is not detailed in the available safety data sheet, it is crucial to handle it with care as an unsaturated long-chain fatty alcohol. [1] For similar compounds, such as cis-9-Hexadecenal, hazards include skin irritation, serious eye irritation, and potential respiratory irritation.[2] Therefore, a cautious approach necessitates the use of appropriate personal protective equipment.

Recommended Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields conforming to EN 166(EU) or NIOSH (US) approved standards.[2]
- Skin Protection:
  - Gloves: Handle with chemical-impermeable gloves that have been inspected prior to use. The selected gloves must satisfy the specifications of EU Directive 89/686/EEC and the standard EN 374 derived from it.[2]
  - Clothing: Wear fire/flame resistant and impervious clothing.[2] A lab coat or coveralls should be worn to prevent skin contact.
- Respiratory Protection: If exposure limits are exceeded or if irritation or other symptoms are experienced, use a full-face respirator.[2]

## Operational Plan: Step-by-Step Handling Protocol

- Preparation:
  - Work in a well-ventilated area, preferably in a chemical fume hood.
  - Ensure that an eyewash station and safety shower are readily accessible.
  - Inspect all PPE for integrity before use.
  - Have spill control materials readily available.
- Handling:
  - Avoid contact with skin and eyes.[2]

- Avoid breathing mist, gas, or vapors.[2]
- Use spark-proof tools and explosion-proof equipment, especially if heating or generating aerosols.[2]
- Keep the container tightly closed when not in use and store in a well-ventilated place.[2]
- After Handling:
  - Wash hands thoroughly after handling the compound.[2]
  - Decontaminate all surfaces and equipment that may have come into contact with **cis-9-Hexadecenol**.
  - Remove and properly dispose of contaminated PPE.

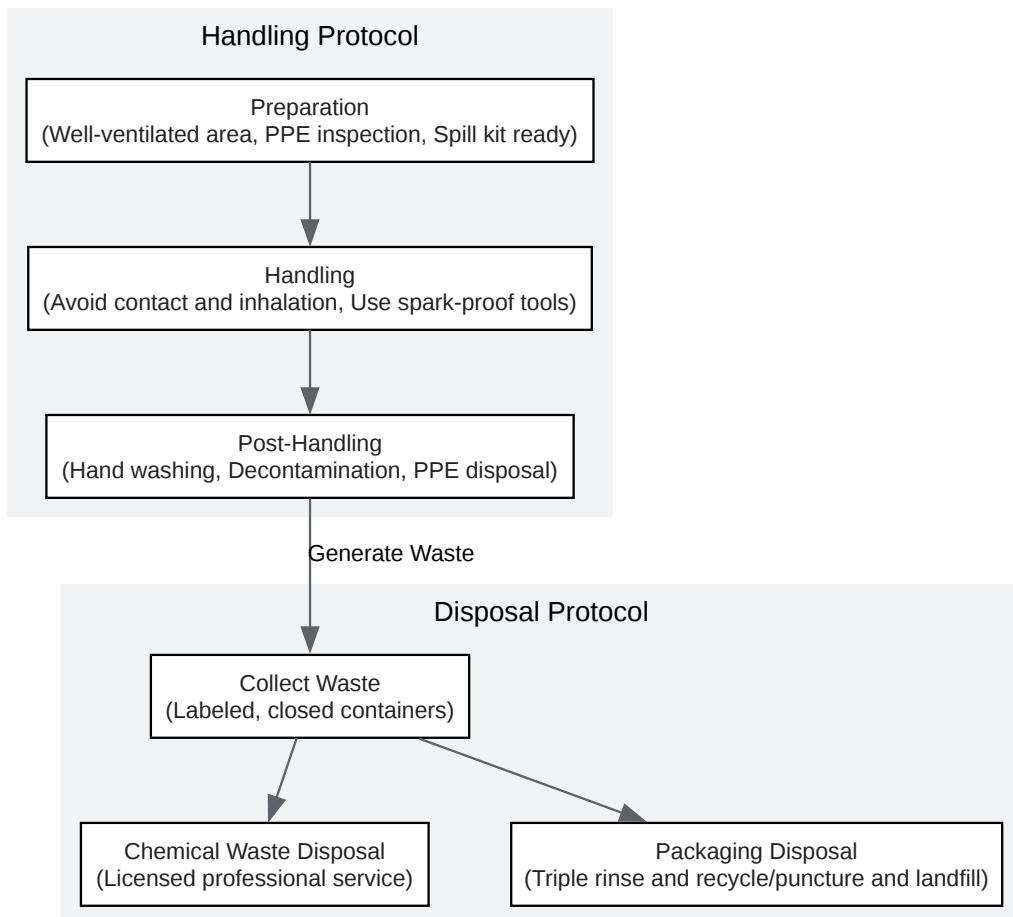
## Disposal Plan

All waste materials must be handled in accordance with local, state, and federal regulations.[3]

- Chemical Waste:
  - Collect waste **cis-9-Hexadecenol** and any contaminated materials in suitable, closed, and properly labeled containers for disposal.[2]
  - Do not let the chemical enter drains.[2]
  - Arrange for disposal by a licensed professional waste disposal service.
- Contaminated Packaging:
  - Containers can be triple-rinsed (or equivalent) and offered for recycling or reconditioning. [2]
  - Alternatively, puncture the packaging to render it unusable for other purposes and then dispose of it in a sanitary landfill.[2]

## Experimental Workflow and Disposal

## Workflow for Handling and Disposal of cis-9-Hexadecenol

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Caption: Workflow for the safe handling and disposal of **cis-9-Hexadecenol**.

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